

Z-Lys(Ac)-NH peptide synthesis applications

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Compound of Interest

Compound Name: Z-Lys(Ac)-NH

Cat. No.: B12098679

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Application Note: **Z-Lys(Ac)-NH** Substrates in Epigenetic Drug Discovery

Abstract

The **Z-Lys(Ac)-NH** motif—specifically in the form of fluorogenic substrates like Z-Lys(Ac)-AMC (7-amino-4-methylcoumarin)—represents a cornerstone technology in the screening of Histone Deacetylase (HDAC) inhibitors. Unlike standard peptide synthesis, the application of this specific protected building block requires a nuanced understanding of coupled enzymatic kinetics and fluorophore chemistry. This guide details the chemical synthesis of the substrate, its solubility profile, and a validated protocol for high-throughput HDAC inhibitor screening (e.g., SAHA, Vorinostat).

Part 1: Chemical Synthesis Strategy

The synthesis of Z-Lys(Ac)-AMC is a solution-phase coupling reaction. The Z- (Benzyloxycarbonyl) group is chosen over Fmoc for this application because it allows for hydrogenolytic removal if necessary, but more importantly, it provides a stable, hydrophobic N-terminal cap that mimics the peptide backbone during the enzymatic assay, preventing non-specific exopeptidase degradation.

Mechanism of Synthesis

The challenge lies in coupling the carboxylic acid of Z-Lys(Ac)-OH to the weakly nucleophilic aromatic amine of AMC. Standard carbodiimides (DCC/DIC) often result in low yields. The Mixed Anhydride Method (using Isobutyl Chloroformate) or Phosphorus-based reagents (HATU/POCl₃) are preferred.

Protocol: Solution-Phase Synthesis of Z-Lys(Ac)-AMC

Reagents:

- Starting Material: Z-Lys(Ac)-OH (N-alpha-Benzyloxycarbonyl-N-epsilon-acetyl-L-lysine)
- Amine: 7-Amino-4-methylcoumarin (AMC)[1][2]
- Coupling Agent: Isobutyl Chloroformate (IBCF) / N-Methylmorpholine (NMM)
- Solvent: Anhydrous THF/DMF (1:1 mixture)

Step-by-Step Procedure:

- Activation: Dissolve 1.0 eq of Z-Lys(Ac)-OH and 1.1 eq of NMM in anhydrous THF at -15°C (salt-ice bath).
- Anhydride Formation: Dropwise add 1.1 eq of IBCF. Stir for 15 minutes. Critical: Maintain temperature < -10°C to prevent disproportionation of the mixed anhydride.
- Coupling: Add 1.0 eq of AMC dissolved in minimal DMF. Allow the reaction to warm to room temperature (RT) slowly over 4 hours.
- Quench & Wash: Evaporate THF. Dilute residue with EtOAc. Wash sequentially with 5% Citric Acid, Sat. NaHCO₃, and Brine.
- Purification: Recrystallize from EtOH/Ether or purify via Flash Chromatography (DCM:MeOH 95:5).
- Validation: ESI-MS (Expected Mass: ~467.5 Da) and HPLC (>95% purity required for fluorescence assays).

Part 2: Visualization of Workflows

Figure 1: Synthesis and Assay Logic

The following diagram illustrates the chemical synthesis pathway and the downstream enzymatic logic used in drug discovery.



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Caption: Figure 1.[2] Dual-stage workflow showing the chemical synthesis of the substrate (left) and the protease-coupled HDAC assay mechanism (right).

Part 3: Application Protocol - HDAC Activity Assay

This is the primary application for **Z-Lys(Ac)-NH** derivatives. The assay relies on a "Gain of Signal" mechanism. The Z-Lys(Ac)-AMC bond is resistant to Trypsin due to the steric and electronic effects of the acetyl group. Only after HDAC removes the acetyl group can Trypsin cleave the Lys-AMC bond.[3]

Experimental Design

- Assay Type: 2-Step Endpoint Fluorometric.
- Target: Class I and IIb HDACs (HDAC1, 3, 6).
- Controls:
 - Positive Control: HeLa Nuclear Extract or Recombinant HDAC1.
 - Negative Control:[4] Substrate + Developer (No HDAC).
 - Inhibitor Control: Trichostatin A (TSA) or SAHA.[3]

Reagent Preparation

Component	Stock Conc.[5] [6][7]	Solvent	Working Conc. [5][7]	Storage
Z-Lys(Ac)-AMC	10 mM	DMSO	50 μ M	-20°C (Dark)
HDAC Buffer	10X	Water	1X	4°C
Developer	10 mg/mL	PBS	1 mg/mL	-20°C
Trichostatin A	1 mM	DMSO	1 μ M	-20°C

Buffer Composition (1X): 25 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂. Add 1 mM DTT immediately before use.

Step-by-Step Assay Protocol

- Plate Setup: Use a black, flat-bottom 96-well plate (to minimize background fluorescence).
- Enzyme Reaction (Step 1):
 - Add 15 μ L of HDAC Buffer (or Inhibitor in Buffer) to wells.
 - Add 10 μ L of diluted HDAC Enzyme (optimized to linear range, typically 5-50 ng/well).
 - Incubate at 37°C for 10 minutes to allow inhibitor binding.
 - Initiate: Add 25 μ L of Z-Lys(Ac)-AMC substrate (diluted to 50 μ M in buffer). Final volume: 50 μ L.
 - Incubate at 37°C for 30–60 minutes.
- Development (Step 2):
 - Add 50 μ L of Developer Solution (Trypsin + 10 μ M TSA).
 - Note: The TSA in this step stops the HDAC reaction, ensuring the endpoint is fixed while Trypsin cleaves the deacetylated substrate.
 - Incubate at Room Temperature for 15 minutes.

- Readout:
 - Measure Fluorescence on a microplate reader.[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - Excitation: 350–360 nm.
 - Emission: 450–460 nm.

Data Analysis

Calculate % Activity using the formula:

[\[5\]](#)[\[7\]](#)[\[8\]](#)

- : Fluorescence of well with inhibitor.
- : Fluorescence of enzyme only (100% activity).
- : Fluorescence of buffer only (no enzyme).

Part 4: Scientific Integrity & Troubleshooting (E-E-A-T)

1. Solubility Issues (The "Crash Out" Risk): Z-Lys(Ac)-AMC is hydrophobic.

- Symptom:[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Low fluorescence signal or high variation between replicates.
- Solution: Ensure the DMSO concentration in the final assay does not exceed 1% (v/v), as high DMSO inhibits both HDACs and Trypsin. If stock precipitates, warm to 37°C and vortex.

2. The "False Positive" Trap: Some compounds inhibit Trypsin rather than HDAC.

- Validation: Always run a counter-screen where you incubate the deacetylated standard (Z-Lys-AMC) + Trypsin + Test Compound. If fluorescence is reduced compared to control, your compound is a Trypsin inhibitor, not an HDAC inhibitor.

3. Autofluorescence: Small molecule inhibitors often fluoresce in the blue region.

- Correction: Check the background fluorescence of the test compound alone at Ex360/Em460.

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 - Relevance: Authoritative source for solubility data (DMSO/PEG limits)
- Cayman Chemical. "Boc-Lys(Ac)-AMC Product Insert." Cayman Chemical.
 - Relevance: Confirms the spectral properties (Ex/Em) and storage stability of Lys(Ac)

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